

Osilodrostat Phosphate: A Deep Dive into its Molecular Structure, Activity, and Clinical Efficacy

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Compound of Interest

Compound Name: *Osilodrostat Phosphate*

Cat. No.: *B609780*

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This technical guide provides a comprehensive overview of **Osilodrostat Phosphate**, a potent inhibitor of cortisol synthesis. It delves into its molecular characteristics, mechanism of action, in vitro and in vivo activity, and the methodologies of pivotal clinical trials that have established its efficacy in the treatment of Cushing's disease.

Molecular Structure and Properties

Osilodrostat Phosphate is the phosphate salt of Osilodrostat. The active moiety, Osilodrostat, is a non-steroidal molecule with the chemical name 4-[(5R)-6,7-Dihydro-5H-pyrrolo[1,2-c]imidazol-5-yl]-3-fluorobenzonitrile.^{[1][2]} The phosphate salt enhances the aqueous solubility of the compound.^[3]

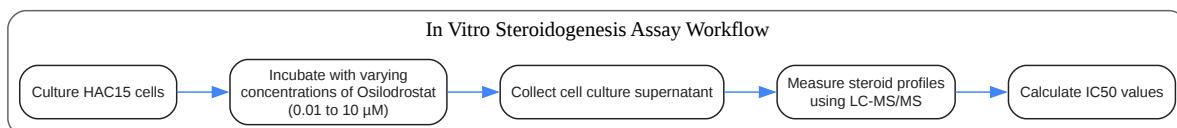
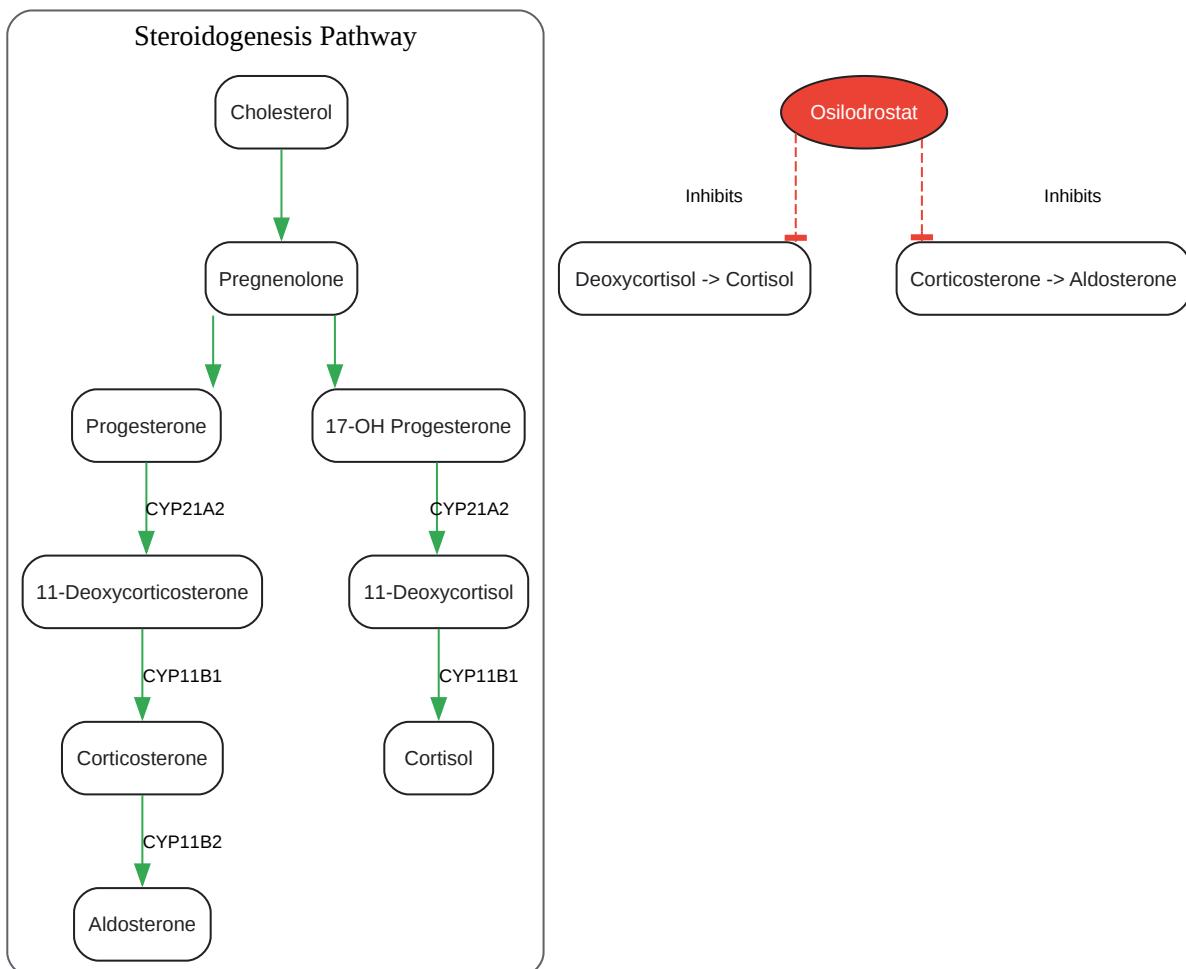
Table 1: Molecular Properties of Osilodrostat and **Osilodrostat Phosphate**

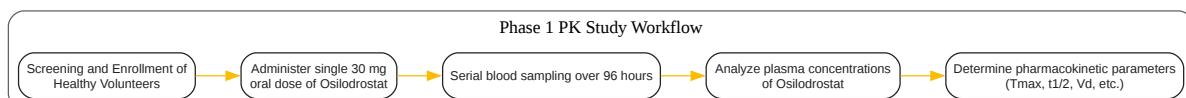
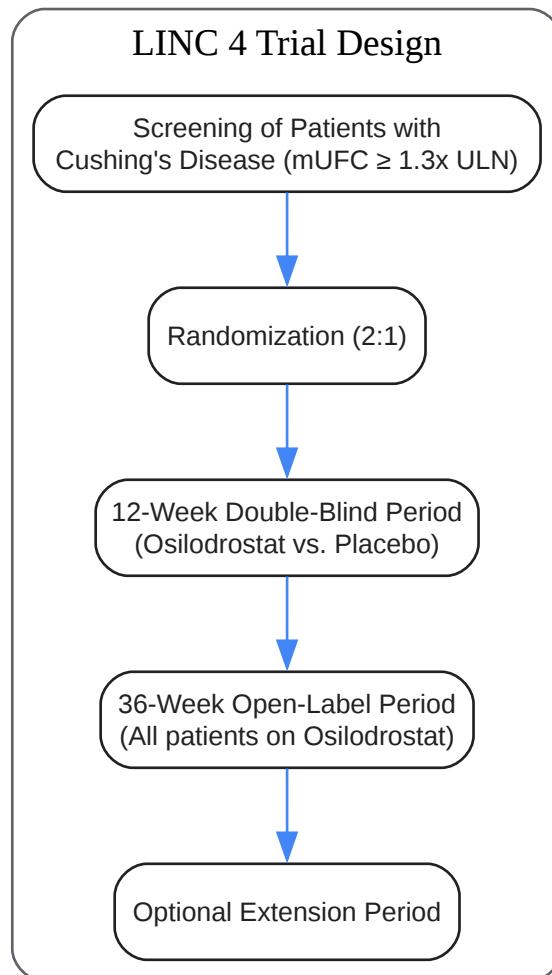
Property	Osilodrostat	Osilodrostat Phosphate
Chemical Formula	$C_{13}H_{10}FN_3$	$C_{13}H_{13}FN_3O_4P$
Molecular Weight	227.24 g/mol [4]	325.23 g/mol [5]
IUPAC Name	4-[(5R)-6,7-dihydro-5H-pyrrolo[1,2-c]imidazol-5-yl]-3-fluorobenzonitrile[6]	4-[(5R)-6,7-dihydro-5H-pyrrolo[1,2-c]imidazol-5-yl]-3-fluorobenzonitrile; phosphoric acid[5]
CAS Number	928134-65-0[6]	1315449-72-9[5]
Appearance	-	White to practically white powder[3]

Mechanism of Action: Potent Inhibition of Steroidogenesis

Osilodrostat is a potent inhibitor of 11β -hydroxylase (CYP11B1), the enzyme responsible for the final step in cortisol biosynthesis in the adrenal gland.[7][8] By blocking this enzyme, Osilodrostat directly reduces the production of cortisol.[7] It also exhibits inhibitory effects on aldosterone synthase (CYP11B2).[9]

The inhibition of CYP11B1 leads to an accumulation of cortisol precursors, such as 11-deoxycortisol, and a subsequent increase in adrenocorticotropic hormone (ACTH) levels due to the feedback mechanism on the hypothalamic-pituitary-adrenal (HPA) axis.[7]





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